

Essential Safety and Operational Guide for Handling 4-Nitrothioanisole

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Compound of Interest

Compound Name: 4-Nitrothioanisole

Cat. No.: B1212185

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **4-Nitrothioanisole**, ensuring the well-being of laboratory personnel and the integrity of research.

Chemical Identifier:

- Name: **4-Nitrothioanisole**
- Synonyms: 1-(Methylthio)-4-nitrobenzene, p-Nitrothioanisole, Methyl 4-nitrophenyl sulfide[1]
- CAS Number: 701-57-5[1][2][3]
- Molecular Formula: C7H7NO2S[1][3]
- Molecular Weight: 169.2 g/mol [1][3]

Hazard Identification and Classification

4-Nitrothioanisole is a hazardous substance that requires careful handling. It is classified as toxic if swallowed or in contact with skin, and harmful if inhaled.[2] Some evidence suggests it may be a carcinogen.[4][5]

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Acute Toxicity (Oral)	Category 3	Danger	H301: Toxic if swallowed[2]
Acute Toxicity (Dermal)	Category 3	Danger	H311: Toxic in contact with skin[2]
Acute Toxicity (Inhalation)	Category 4	Warning	H332: Harmful if inhaled[2]
Carcinogenicity	Category 2	Warning	H351: Suspected of causing cancer[4][5]
Aquatic Hazard (Chronic)	Category 3	-	H412: Harmful to aquatic life with long lasting effects[4]

Physical and Chemical Properties:

Property	Value
Appearance	Light yellow to yellow to orange powder/crystal[1]
Melting Point	66 - 72 °C[1][2]
Boiling Point	140 °C / 2mmHg[1][2]
Solubility	Soluble in Toluene[1]

Personal Protective Equipment (PPE)

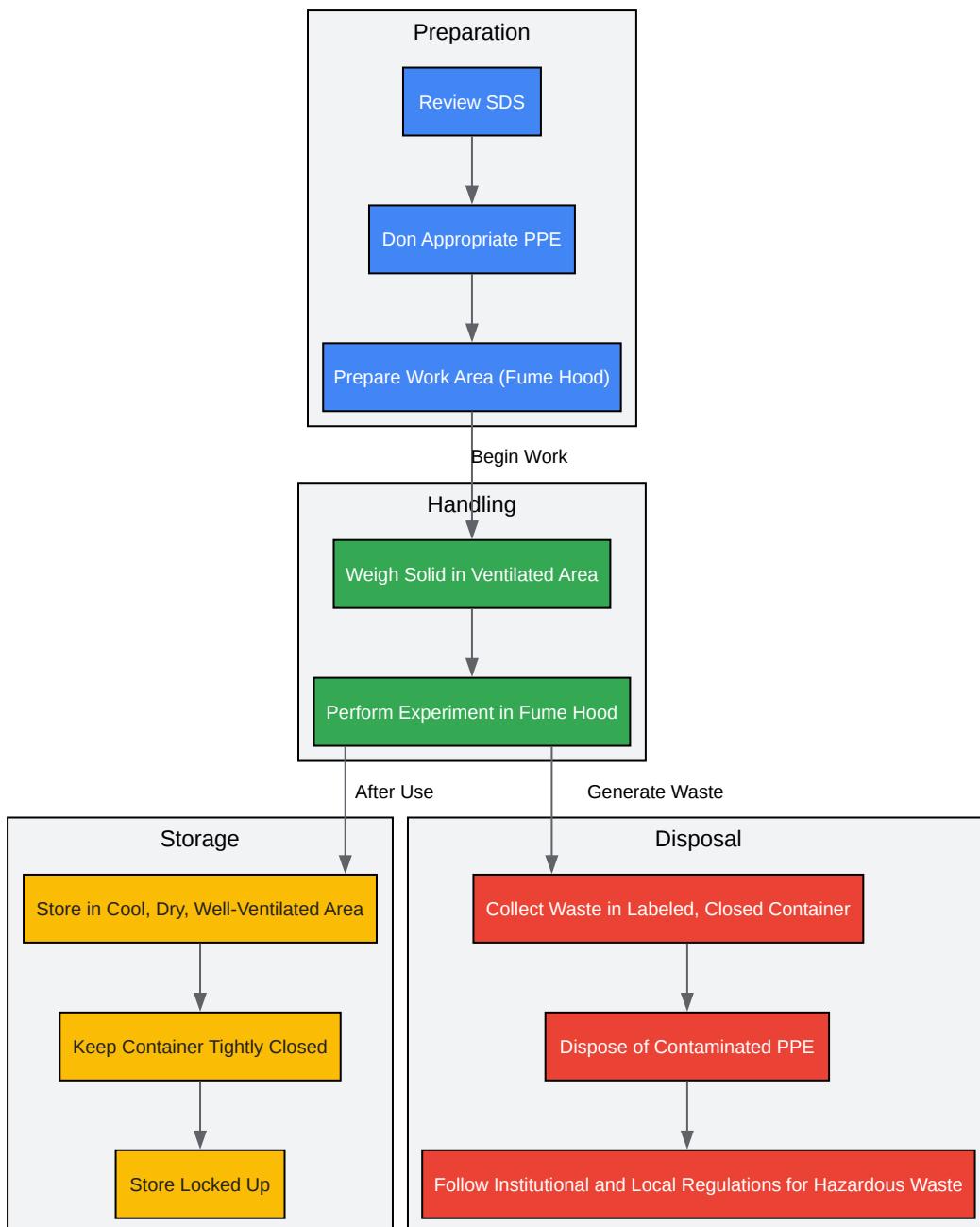
Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or face shield. Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [2]	Protects against splashes and dust particles.
Hand Protection	Handle with gloves. The selected protective gloves have to satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374 derived from it. [2]	Prevents skin contact, as the substance is toxic upon dermal absorption.
Body Protection	Wear a lab coat. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [2]	Protects against contamination of personal clothing.
Respiratory Protection	For nuisance levels of dust, use type N95 (US) or type P1 (EN 143) dust masks. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). [2] [6]	Prevents inhalation of harmful dust.

Safe Handling and Storage Workflow

The following diagram outlines the procedural workflow for the safe handling and storage of **4-Nitrothioanisole**.

Workflow for Safe Handling of 4-Nitrothioanisole

[Click to download full resolution via product page](#)**Caption: Procedural workflow for handling **4-Nitrothioanisole**.**

Step-by-Step Operational Plan

1. Pre-Experiment Preparation:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **4-Nitrothioanisole**.[\[2\]](#)[\[4\]](#)
- Personal Protective Equipment (PPE): Put on all required PPE as detailed in the table above. Gloves must be inspected for integrity before use.[\[2\]](#)
- Work Area Setup: All handling of **4-Nitrothioanisole** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#) Ensure safety shower and eyewash stations are accessible.

2. Handling the Chemical:

- Weighing: Weigh the solid compound in a ventilated enclosure to avoid dust generation.[\[2\]](#)
- Experimental Use: Conduct all experimental procedures involving **4-Nitrothioanisole** within a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#) Avoid creating dust.[\[2\]](#)

3. Storage:

- Conditions: Store in a cool, dry, and well-ventilated place.[\[2\]](#) The container must be kept tightly closed.[\[2\]](#)
- Security: Due to its toxicity, store the chemical in a locked cabinet or a secure, restricted-access area.[\[2\]](#)[\[4\]](#)

Accidental Release and First Aid Measures

Accidental Release:

- Small Spills: In case of a small spill, and while wearing appropriate PPE, carefully sweep up the solid material, avoiding dust formation, and place it into a suitable, closed container for disposal.[\[2\]](#)[\[7\]](#)
- Large Spills: Evacuate the area and contact emergency services.

- Environmental Precautions: Do not allow the product to enter drains.[2][4]

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek immediate medical attention.[2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[2]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[2]

Disposal Plan

Waste Collection:

- All waste materials, including unused **4-Nitrothioanisole**, contaminated consumables (e.g., weighing paper, pipette tips), and spill cleanup materials, must be collected in a designated, properly labeled, and sealed hazardous waste container.

Disposal of Contaminated PPE:

- Contaminated gloves, lab coats, and other disposable PPE must be disposed of as hazardous waste in accordance with institutional and local regulations.[2]

Final Disposal:

- The disposal of chemical waste must be carried out by a licensed hazardous waste disposal company, following all federal, state, and local regulations.[4] Do not mix with other waste streams unless explicitly permitted.[4]

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